

Application Notes and Protocols: Strontium Salicylate in Fine Chemical Manufacturing

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Compound of Interest

Compound Name: *Strontium salicylate*

Cat. No.: *B1505787*

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Introduction

Strontium salicylate ($\text{Sr}(\text{C}_7\text{H}_5\text{O}_3)_2$) is a salt derived from strontium and salicylic acid. It combines the therapeutic properties of both moieties, offering potential applications in pharmaceuticals and serving as a versatile building block in fine chemical manufacturing.^[1] Salicylic acid and its derivatives are well-known for their analgesic, anti-inflammatory, and antipyretic properties, primarily through the inhibition of cyclooxygenase (COX) enzymes.^{[2][3]} Strontium, on the other hand, has been noted for its beneficial effects on bone metabolism, promoting bone formation and inhibiting bone resorption. This dual functionality makes **strontium salicylate** a compound of interest for drug development, particularly in the context of inflammatory conditions and bone-related disorders.

In fine chemical manufacturing, **strontium salicylate** serves as a key intermediate for the synthesis of more complex molecules and materials.^[1] Its synthesis is achievable through straightforward and high-yield methods, making it an economically viable starting material.

Physicochemical Properties

A summary of the known physicochemical properties of **strontium salicylate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ O ₆ Sr	[4][5][6]
Molecular Weight	361.85 g/mol	[4][5][6]
CAS Number	526-26-1	[4][5][6]
Appearance	White crystalline powder	[7]
Taste	Sweet saline	[7]
Odor	Odorless	[7]
Solubility	Soluble in water and alcohol.	[7]
Boiling Point	336.3°C at 760 mmHg	[6][8]
Flash Point	144.5°C	[6][8]
Stability	Decomposes when heated; protect from light.	[6][7]

Applications in Fine Chemical Manufacturing

Strontium salicylate is a valuable precursor in the synthesis of various organic and organometallic compounds. Its utility stems from the reactivity of the carboxylate and phenoxide functionalities, as well as the presence of the strontium cation.

Potential Applications:

- **Synthesis of Novel Anti-inflammatory Drugs:** The salicylate moiety can be chemically modified to produce new non-steroidal anti-inflammatory drugs (NSAIDs). The presence of strontium may offer a synergistic effect or improved pharmacokinetic properties.
- **Development of Bone-Targeting Therapeutics:** The strontium component can act as a carrier to deliver therapeutic agents to bone tissue, leveraging strontium's natural affinity for the bone matrix.
- **Precursor for Coordination Polymers and Metal-Organic Frameworks (MOFs):** The bifunctional nature of the salicylate ligand allows for the formation of complex coordination

structures with potential applications in catalysis, gas storage, and materials science.

Experimental Protocols

Protocol 1: High-Yield Synthesis of Strontium Salicylate Monohydrate

This protocol is adapted from a patented high-yield synthesis method.^[9]

Materials:

- Salicylic Acid ($C_7H_6O_3$)
- Strontium Carbonate ($SrCO_3$)
- Deaerated Distilled Water

Equipment:

- Reaction vessel with constant mixing capability (e.g., magnetic stirrer or overhead stirrer)
- Heating mantle or water bath
- Thermometer
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

Procedure:

- Preparation of Saturated Salicylic Acid Solution:
 - In a reaction vessel, dissolve 47 g of salicylic acid in 250 mL of deaerated distilled water.
 - Heat the mixture to 40°C under constant mixing until the salicylic acid is completely dissolved.
- Reaction with Strontium Carbonate:

- Slowly add 50 g of strontium carbonate to the salicylic acid solution over a period of approximately 30 minutes. Maintain the temperature at 40°C and ensure vigorous mixing.
- The reaction progress is indicated by the evolution of carbon dioxide gas. The reaction is complete when effervescence ceases.
- Crystallization and Isolation:
 - Cool the reaction mixture to 20°C to induce precipitation of the product.
 - Collect the precipitate by vacuum filtration.
 - Wash the collected solid with a small amount of cold deaerated distilled water.
- Drying:
 - Dry the product in an oven at a temperature not exceeding 50°C to obtain **strontium salicylate** monohydrate. Temperatures above this may lead to the decomposition of the salicylate anion.^[9]

Expected Yield:

- Greater than 95% of the theoretical amount.^[9]

Protocol 2: Synthesis of Strontium Salicylate Dihydrate via Soft Chemistry

This protocol is based on a soft chemistry approach described in the literature.^[1]

Materials:

- Salicylic Acid ($C_7H_6O_3$)
- Strontium Carbonate ($SrCO_3$)
- Distilled Water

Equipment:

- Beaker
- Magnetic stirrer and stir bar
- Heating plate
- Filtration apparatus
- Desiccator

Procedure:

- Reaction Mixture Preparation:
 - In a beaker, prepare an aqueous solution of salicylic acid.
 - Add a stoichiometric amount of strontium carbonate to the salicylic acid solution with continuous stirring.
- Reaction and Crystallization:
 - Gently heat the mixture to facilitate the reaction, which is evidenced by the release of CO₂.
 - Allow the solution to cool slowly to room temperature to promote the formation of crystals.
- Isolation and Drying:
 - Collect the crystals by filtration.
 - Wash the crystals with a minimal amount of cold distilled water.
 - Dry the product in a desiccator over a suitable drying agent.

Characterization:

- The resulting product, Sr(C₇H₅O₃)₂·2H₂O, can be characterized by Fourier-Transform Infrared (FTIR) spectroscopy and X-ray Diffraction (XRD).[\[1\]](#)

Characterization Data

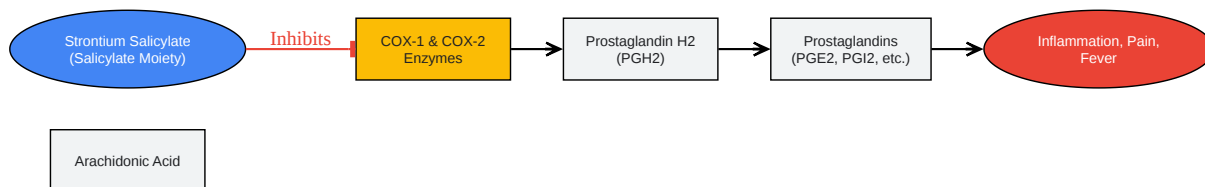
Technique	Expected Observations
FTIR	Characteristic peaks for the carboxylate group, aromatic ring, and hydroxyl group of the salicylate moiety.
XRD	A specific diffraction pattern corresponding to the crystalline structure of strontium salicylate. The dihydrate form is reported to have a monoclinic crystal system. [1]
^1H NMR	The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the salicylate ring. Due to the salt formation, the chemical shifts may differ from salicylic acid.
^{13}C NMR	The carbon NMR spectrum will show resonances for the aromatic carbons and the carboxylate carbon.

Mechanism of Action and Signaling Pathways (Hypothetical)

A specific signaling pathway for the combined **strontium salicylate** molecule has not been fully elucidated. However, its biological effects can be understood by considering the independent and potentially synergistic actions of its constituent ions: strontium and salicylate.

Inhibition of Prostaglandin Synthesis by Salicylate

Salicylates are known to exert their anti-inflammatory effects by inhibiting the activity of cyclooxygenase (COX) enzymes, which are key to the synthesis of prostaglandins, potent mediators of inflammation and pain.[\[2\]](#)[\[3\]](#)[\[10\]](#)

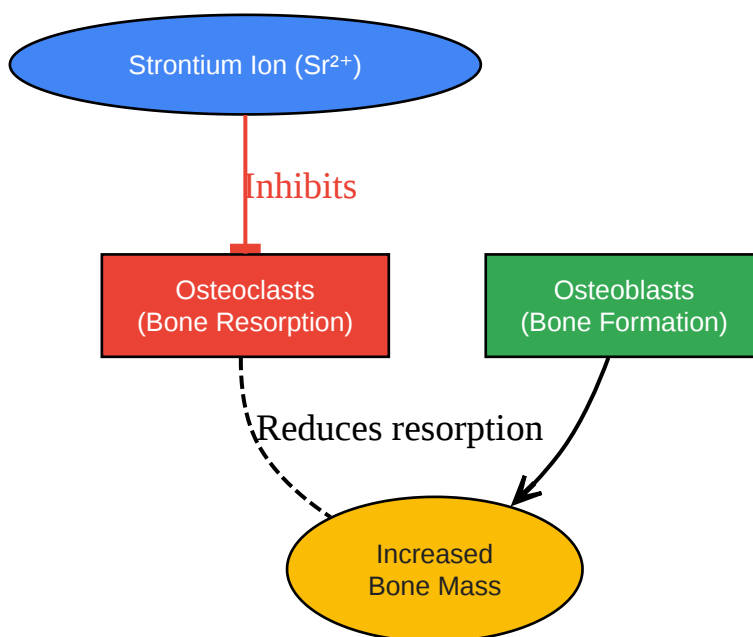


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Caption: Inhibition of the prostaglandin synthesis pathway by the salicylate component of **strontium salicylate**.

Effect of Strontium on Bone Metabolism

Strontium ions have been shown to have a dual effect on bone remodeling: they stimulate the proliferation and differentiation of osteoblasts (bone-forming cells) and inhibit the activity of osteoclasts (bone-resorbing cells). This leads to a net increase in bone mass.

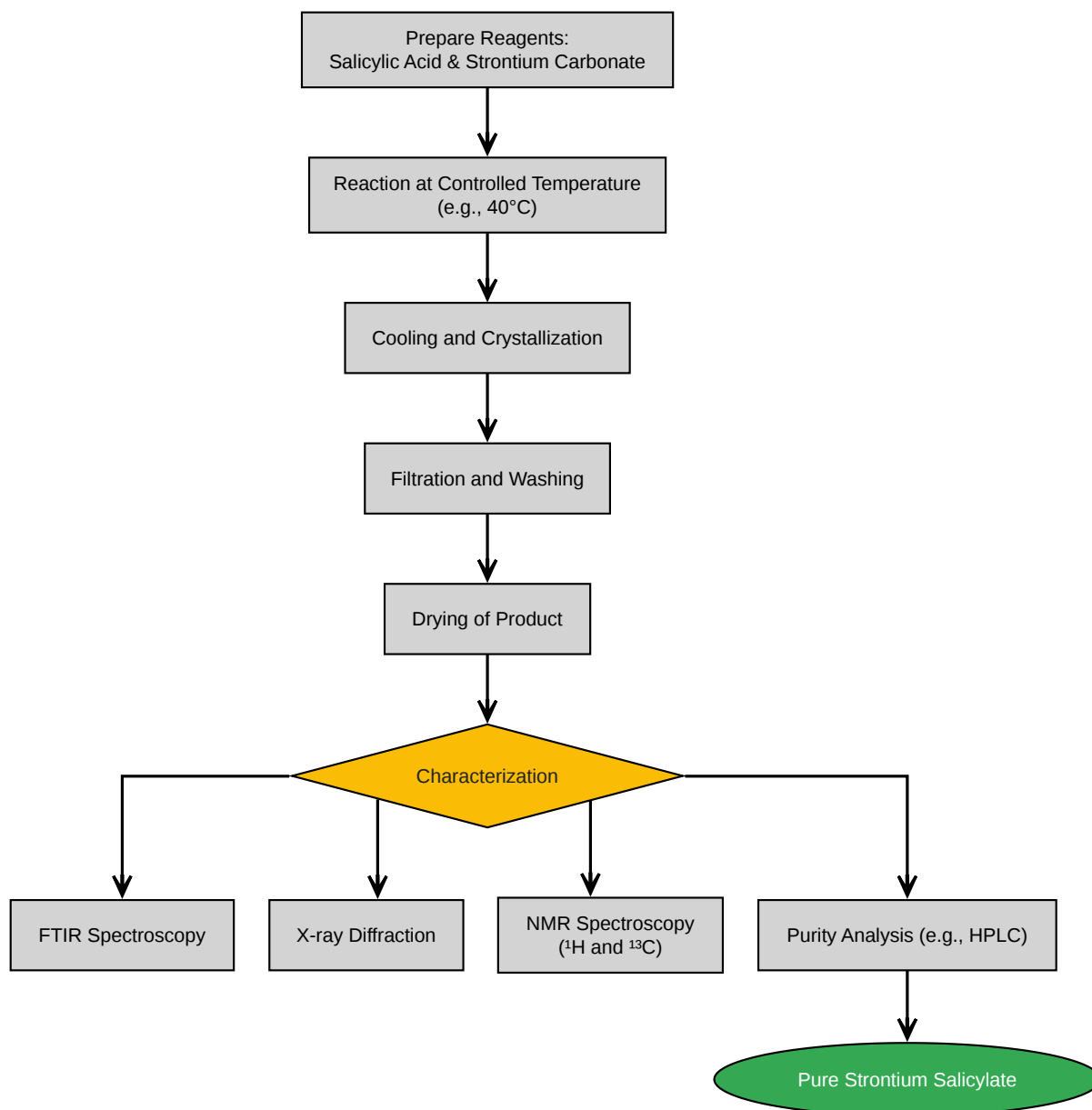


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Caption: The dual action of strontium ions on bone cells, promoting a positive balance in bone remodeling.

Experimental Workflow for Synthesis and Analysis

The following diagram outlines a general workflow for the synthesis and subsequent analysis of **strontium salicylate**.



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Caption: A generalized workflow for the synthesis and characterization of **strontium salicylate**.

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